

Application Notes and Protocols: TC AQP1 1 as a Tool Compound in Physiology

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Compound of Interest

Compound Name: TC AQP1 1

Cat. No.: B7775663

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Introduction

TC AQP1 1 is a potent and selective tool compound for studying the physiological and pathophysiological roles of Aquaporin-1 (AQP1), a water channel protein implicated in a variety of biological processes. AQP1 is involved in fluid transport, cell migration, angiogenesis, and signal transduction.^[1] Dysregulation of AQP1 has been linked to cancer progression, edema formation, and other diseases.^{[1][2][3]} **TC AQP1 1** provides a valuable pharmacological tool to investigate the function of AQP1 in these processes. This document provides detailed application notes and protocols for the use of **TC AQP1 1** in physiological research.

Physicochemical Properties and Data Presentation

TC AQP1 1, with the chemical name 3,3'-(1,3-Phenylene)bis(2-propenoic acid), is a small molecule inhibitor of human AQP1.^{[4][5]} Its properties are summarized in the table below for easy reference.

Property	Value	Reference
Chemical Name	3,3'-(1,3-Phenylene)bis(2-propenoic acid)	[4]
Molecular Formula	C ₁₂ H ₁₀ O ₄	
Molecular Weight	218.21 g/mol	
IC ₅₀ for hAQP1	8 μM	[4]
Purity	≥98% (HPLC)	[4]
Solubility	Soluble to 100 mM in DMSO	
Storage	Store at +4°C	[4]

Note on Selectivity: While **TC AQP1 1** is a potent inhibitor of AQP1, comprehensive quantitative data on its selectivity against other human aquaporin isoforms (e.g., AQP3, AQP4, AQP9) is not readily available in the public domain. The discovery of **TC AQP1 1** was based on virtual screening targeting the extracellular entrance of the AQP1 channel, and mutagenesis studies have indicated that the non-conserved residue Lys36 is crucial for its binding, suggesting a potential for selectivity.[6] However, researchers should exercise caution and consider performing their own selectivity profiling if off-target effects on other aquaporins are a concern in their experimental system.

Mechanism of Action and Signaling Pathways

TC AQP1 1 inhibits the water permeability of AQP1 channels.[4] By blocking the influx and efflux of water through AQP1, **TC AQP1 1** can be used to study cellular processes that are dependent on rapid water transport.

One of the key signaling pathways influenced by AQP1 is the Wnt/β-catenin pathway, which is crucial in cancer development and cell migration. AQP1 has been shown to interact with and stabilize β-catenin, preventing its proteasomal degradation. This leads to the accumulation of β-catenin in the cytoplasm and its subsequent translocation to the nucleus, where it acts as a transcriptional co-activator for genes involved in cell proliferation and migration.[6][7][8] While studies have primarily used genetic knockdown of AQP1 to demonstrate this link, **TC AQP1 1**

can be employed as a pharmacological tool to investigate the consequences of AQP1 inhibition on the Wnt/ β -catenin signaling cascade.

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